

Technical Deep Dive: Fumagillin vs. Fumagillol

Biological Activity

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Compound of Interest

Compound Name: (5R,6S)-5-methoxy-4-oxaspiro[2.5]octan-6-ol

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Executive Summary

This guide provides a rigorous technical comparison between Fumagillin (the natural product) and Fumagillol (its hydrolysis product/scaffold). While both compounds share the same pharmacophore—a spiro-epoxide warhead that irreversibly inhibits Methionine Aminopeptidase 2 (MetAP2)—their biological utility diverges significantly due to the C-6 substituent.

- Fumagillin: High potency but poor pharmacokinetic (PK) stability and toxicity (weight loss).
- Fumagillol: The core alcohol scaffold. It exhibits lower intrinsic potency and cellular permeability but serves as the critical intermediate for semi-synthetic analogs (e.g., TNP-470, Beloranib) designed to optimize the therapeutic index.

Molecular Architecture & Stability

The structural distinction lies exclusively at the C-6 position of the cyclohexane ring. This single modification dictates solubility, stability, and binding affinity.

Feature	Fumagillin (Parent)	Fumagillol (Scaffold)
Chemical Nature	Ester	Alcohol
C-6 Substituent	Decatetraenedioic acid (poly-unsaturated fatty acid)	Hydroxyl group (-OH)
Warhead	Spiro-epoxide (C-2)	Spiro-epoxide (C-2)
Lipophilicity (LogP)	High (~4.0)	Low (~0.5 - 1.0)
Stability	Highly unstable (photo-labile due to conjugated tetraene)	Moderate (epoxide sensitive, but lacks photo-labile tail)
Primary Role	Natural antibiotic / Anti-angiogenic lead	Synthetic precursor for analogs

Structural Logic

The spiro-epoxide at C-2 is the "warhead" responsible for biological activity. The side-chain epoxide at C-4 is largely dispensable for binding but affects solubility. The C-6 ester in Fumagillin acts as a lipophilic tail, enhancing cell membrane permeability but introducing metabolic instability (esterases) and photo-instability.

Mechanistic Profiling: MetAP2 Inhibition[1][2][3][4][5][6]

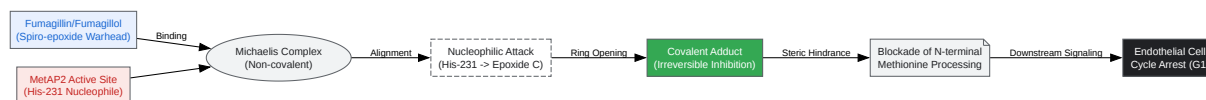
Both compounds function via the same mechanism: Irreversible Covalent Inhibition.

The Mechanism[1][2][3][4][7][8]

- **Recognition:** The inhibitor enters the active site of MetAP2, a metalloprotease dependent on Co^{2+} or Mn^{2+} .
- **Attack:** The nucleophilic imidazole nitrogen of His-231 in the MetAP2 active site attacks the methylene carbon of the spiro-epoxide.
- **Covalent Bond:** The epoxide ring opens, forming a stable covalent adduct. This sterically blocks the enzyme from processing the N-terminal methionine of nascent proteins (e.g.,

eIF2 α , ERK1/2), leading to cell cycle arrest in the G1 phase.

Visualization: MetAP2 Inhibition Pathway[1]



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Caption: Kinetic pathway of MetAP2 inactivation. The His-231 residue is the critical nucleophile targeting the spiro-epoxide.

Biological Activity Matrix

The biological divergence is driven by active site fit and cellular uptake.

Enzymatic Potency (Cell-Free)

In purified enzyme assays, Fumagillin is generally more potent than Fumagillol.

- Fumagillin IC₅₀: ~1–10 nM[1]
- Fumagillol IC₅₀: ~100–500 nM (varies by assay conditions)
- Reasoning: The hydrophobic pocket of MetAP2 accommodates the C-6 side chain of Fumagillin, contributing additional van der Waals binding energy. The C-6 hydroxyl of Fumagillol provides less specific interaction energy and incurs a desolvation penalty.

Cellular Potency (HUVEC Proliferation)

In Human Umbilical Vein Endothelial Cells (HUVEC), the difference is magnified.

- Fumagillin: Highly potent (IC₅₀ ~0.1–1 nM). High lipophilicity facilitates rapid membrane crossing.

- Fumagillol: Significantly less potent ($IC_{50} > 100$ nM). The polar C-6 hydroxyl reduces passive diffusion across the cell membrane.
- Implication: Fumagillol is rarely used as a standalone drug. It is derivatized (e.g., to TNP-470) to restore lipophilicity and improve the fit within the MetAP2 hydrophobic pocket.

Metric	Fumagillin	Fumagillol	TNP-470 (Analog)
MetAP2 IC_{50}	1 nM	~100 nM	1 nM
HUVEC IC_{50}	0.5 ng/mL	>50 ng/mL	0.1 ng/mL
Solubility	Low (aq)	Moderate (aq)	Low (aq)
Toxicity	High (Weight loss)	Low (Low uptake)	Moderate (CNS tox)

Synthetic Interconversion: Hydrolysis Protocol

Converting Fumagillin to Fumagillol is a critical step in manufacturing semi-synthetic analogs. The challenge is hydrolyzing the C-6 ester without opening the sensitive spiro-epoxide or side-chain epoxide.

Validated Protocol: Mild Alkaline Hydrolysis

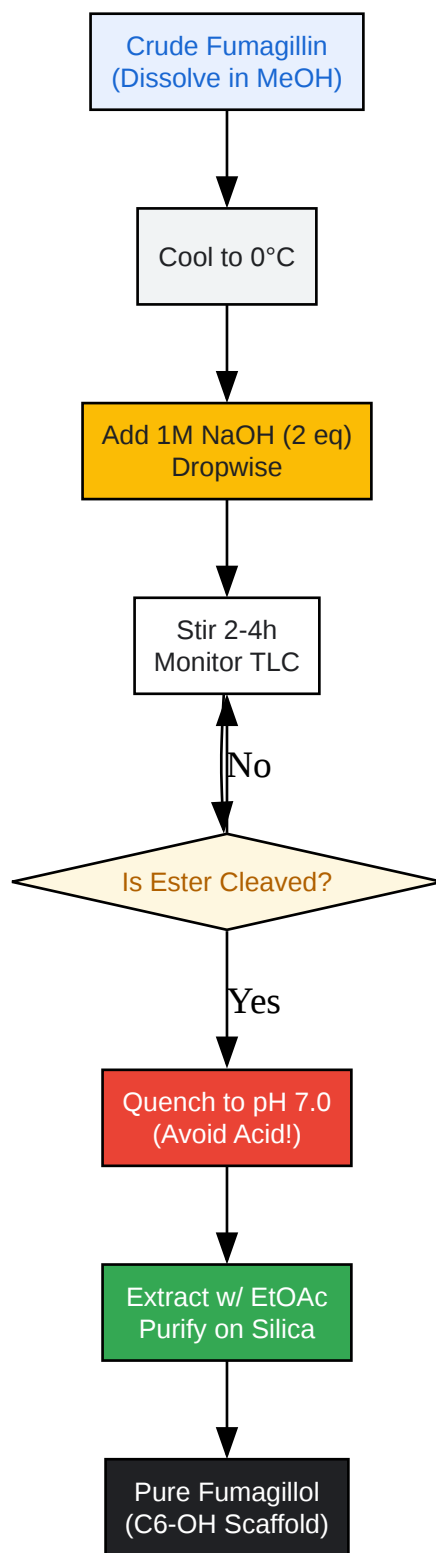
- Objective: Selective cleavage of the C-6 tetraenedioic ester.
- Critical Control: Temperature and pH must be controlled to prevent epoxide degradation (dihydroxyfumagillin formation).

Step-by-Step Methodology

- Preparation: Dissolve Fumagillin (1.0 eq) in anhydrous Methanol (0.1 M concentration).
- Cooling: Cool the solution to 0°C in an ice bath. Reasoning: Low temperature suppresses the rate of side-reactions (epoxide opening).
- Hydrolysis: Dropwise add 1.0 M NaOH (2.0 eq).
- Reaction: Stir at 0°C–RT for 2–4 hours. Monitor by TLC (Hexane:EtOAc 1:1) or LC-MS.

- Endpoint: Disappearance of the lipophilic Fumagillin spot; appearance of the more polar Fumagillol.
- Quench: Carefully adjust pH to 7.0 using 1.0 M HCl or phosphate buffer. Do not acidify below pH 6.0, as acid catalyzes epoxide opening.
- Extraction: Evaporate methanol. Extract aqueous residue with Ethyl Acetate (3x).
- Purification: Wash organic layer with brine, dry over Na₂SO₄, and concentrate. Purify via silica gel chromatography (Gradient: 20% -> 50% EtOAc in Hexane).

Visualization: Hydrolysis Workflow



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Caption: Selective hydrolysis workflow ensuring preservation of the spiro-epoxide warhead.

Experimental Protocols for Comparative Profiling

To empirically verify the difference between Fumagillin and Fumagillol, the following assays are the industry standard.

A. MetAP2 Catalytic Assay (Fluorometric)

This assay measures intrinsic enzyme inhibition, independent of cell permeability.

- Enzyme: Recombinant human MetAP2 (rhMetAP2) with CoCl₂ cofactor.
- Substrate: Met-Gly-Pro-AMC (7-amino-4-methylcoumarin).
- Protocol:
 - Incubate rhMetAP2 (20 nM) with test compound (Fumagillin or Fumagillol, serial dilution) in assay buffer (50 mM HEPES, pH 7.5, 0.1 mM CoCl₂) for 30 min at 37°C. Note: Pre-incubation is required for covalent inhibitors.
 - Add substrate (0.5 mM).
 - Measure fluorescence (Ex 360 nm / Em 460 nm) kinetically for 20 min.
 - Expectation: Fumagillin will show a lower IC₅₀ than Fumagillol due to better active site occupancy.

B. HUVEC Proliferation Assay

This assay measures functional anti-angiogenic potency (dependent on uptake + binding).

- Cells: Human Umbilical Vein Endothelial Cells.
- Stimulant: VEGF or bFGF (required to drive proliferation).
- Protocol:
 - Seed HUVECs (3,000 cells/well) in 96-well plates with VEGF-supplemented media.
 - Add compounds (0.01 nM – 10 µM) and incubate for 72 hours.

- Quantify viable cells using Alamar Blue or BrdU incorporation.
- Expectation: Fumagillin will drastically outperform Fumagillol (e.g., IC₅₀ 0.5 nM vs >50 nM).

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